

# Essential Safety and Operational Guidance for Handling n'-Benzoyl-2-methylbenzohydrazide

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Compound of Interest

Compound Name:

n'-Benzoyl-2
methylbenzohydrazide

Cat. No.:

B3337464

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Disclaimer: No specific Safety Data Sheet (SDS) for **n'-Benzoyl-2-methylbenzohydrazide** (CAS No. 65349-09-9) was found during the search. The following guidance is based on general best practices for handling chemicals of unknown toxicity and information on structurally similar compounds. It is imperative to handle this compound with caution and to conduct a thorough risk assessment before use.

This document provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **n'-Benzoyl-2-methylbenzohydrazide**.

## **Personal Protective Equipment (PPE)**

Given the absence of specific toxicity data, a cautious approach to PPE is essential. The following table outlines the recommended PPE for handling **n'-Benzoyl-2-methylbenzohydrazide**, categorized by the level of protection required for different laboratory operations.



Protection Level	Equipment	When to Use
Standard Laboratory Use (Level D equivalent)	• Chemical-resistant gloves (Nitrile, Neoprene) • Safety glasses with side shields or goggles • Laboratory coat • Closed-toe shoes	For handling small quantities in a well-ventilated area.
Operations with Potential for Aerosol or Dust Generation (Level C equivalent)	• All equipment from Standard Laboratory Use • Full-face shield • Chemical-resistant apron • Respiratory protection (e.g., N95, R95, or P95 filtering facepiece respirator)	When weighing, transferring, or performing reactions that may generate dust or aerosols.
Spill or Emergency Situations (Level B/A equivalent potential)	• All equipment from Level C • Chemical-resistant suit • Self- contained breathing apparatus (SCBA)	For responding to large spills or in poorly ventilated areas.

It is crucial to inspect all PPE before use and to follow proper doffing procedures to avoid contamination.[1][2]

## **Chemical and Physical Properties**

The following table summarizes the known physical and chemical properties of **n'-Benzoyl-2-methylbenzohydrazide**.



Property	Value
CAS Number	65349-09-9
Molecular Formula	C15H14N2O2
Molecular Weight	254.29 g/mol
Topological Polar Surface Area	58.2 Ų
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2

Source: Guidechem, Chem960.com[3][4]

## **Operational Plan: Safe Handling and Storage**

#### Handling:

- Ventilation: Always handle n'-Benzoyl-2-methylbenzohydrazide in a well-ventilated area,
   preferably within a certified chemical fume hood.[5]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[6]
- Avoid Inhalation: Avoid breathing dust or aerosols.
- Grounding: Use non-sparking tools and ensure proper grounding of equipment to prevent electrostatic discharge, especially when handling powders.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[5]

#### Storage:

• Container: Store in a tightly closed, properly labeled container.



- Conditions: Keep in a cool, dry, and well-ventilated place away from direct sunlight and heat sources.[6]
- Incompatibilities: Store away from strong oxidizing agents, acids, and bases.

#### **First Aid Measures**

In the event of exposure, follow these immediate first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.  [3]
Skin Contact	Immediately flush the contaminated skin with plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, get medical attention.[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

## **Disposal Plan**

- Waste Characterization: All waste containing n'-Benzoyl-2-methylbenzohydrazide should be considered hazardous waste unless characterized otherwise.
- Containerization: Collect waste in a designated, properly labeled, and sealed container.



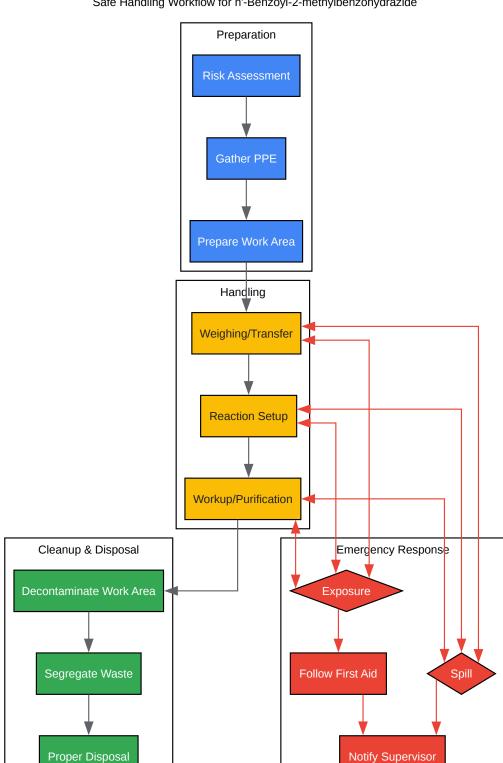


 Disposal Method: Dispose of contents and container in accordance with all local, state, and federal regulations. This may involve incineration at a licensed chemical destruction facility.
 [5] Do not discharge into drains or the environment.

# **Safe Handling Workflow**

The following diagram illustrates the logical workflow for safely handling **n'-Benzoyl-2-methylbenzohydrazide** in a laboratory setting.





Safe Handling Workflow for n'-Benzoyl-2-methylbenzohydrazide

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Caption: Logical workflow for handling n'-Benzoyl-2-methylbenzohydrazide.







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